

BSJ-03-204 solubility and stock solution preparation

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Compound of Interest

Compound Name: BSJ-03-204

Cat. No.: B606411

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Application Notes and Protocols for BSJ-03-204

For Researchers, Scientists, and Drug Development Professionals

Introduction

BSJ-03-204 is a potent and selective PROTAC (Proteolysis Targeting Chimera) designed for the targeted degradation of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6).^{[1][2][3]} As a heterobifunctional molecule, it consists of a ligand that binds to the von Hippel-Lindau (VHL) E3 ubiquitin ligase and a ligand for CDK4/6, connected by a linker. This dual-binding capacity facilitates the ubiquitination and subsequent proteasomal degradation of CDK4 and CDK6, leading to G1 cell cycle arrest and inhibition of cell proliferation in cell lines such as mantle cell lymphoma (MCL) cells.^[1] These application notes provide detailed information on the solubility of **BSJ-03-204** and protocols for the preparation of stock solutions.

Physicochemical Properties

Property	Value	Source
Molecular Weight	~832.9 g/mol	[1]
Formula	C ₄₃ H ₄₈ N ₁₀ O ₈	[1]
Purity	≥98% (HPLC)	[1]
Appearance	Solid Powder	[2]
CAS Number	2349356-09-6	[1]

Solubility Data

The solubility of **BSJ-03-204** has been determined in Dimethyl Sulfoxide (DMSO). Data regarding its solubility in other solvents, particularly aqueous buffers, is limited, which is a common characteristic of PROTAC molecules due to their high molecular weight and hydrophobicity. Researchers should exercise caution when preparing aqueous dilutions from DMSO stock solutions to avoid precipitation.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	16.66	20	[1]
DMSO	100	120.06	Requires sonication for dissolution.[2][4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BSJ-03-204** in DMSO.

Materials:

- **BSJ-03-204** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene or glass vial
- Calibrated precision balance
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

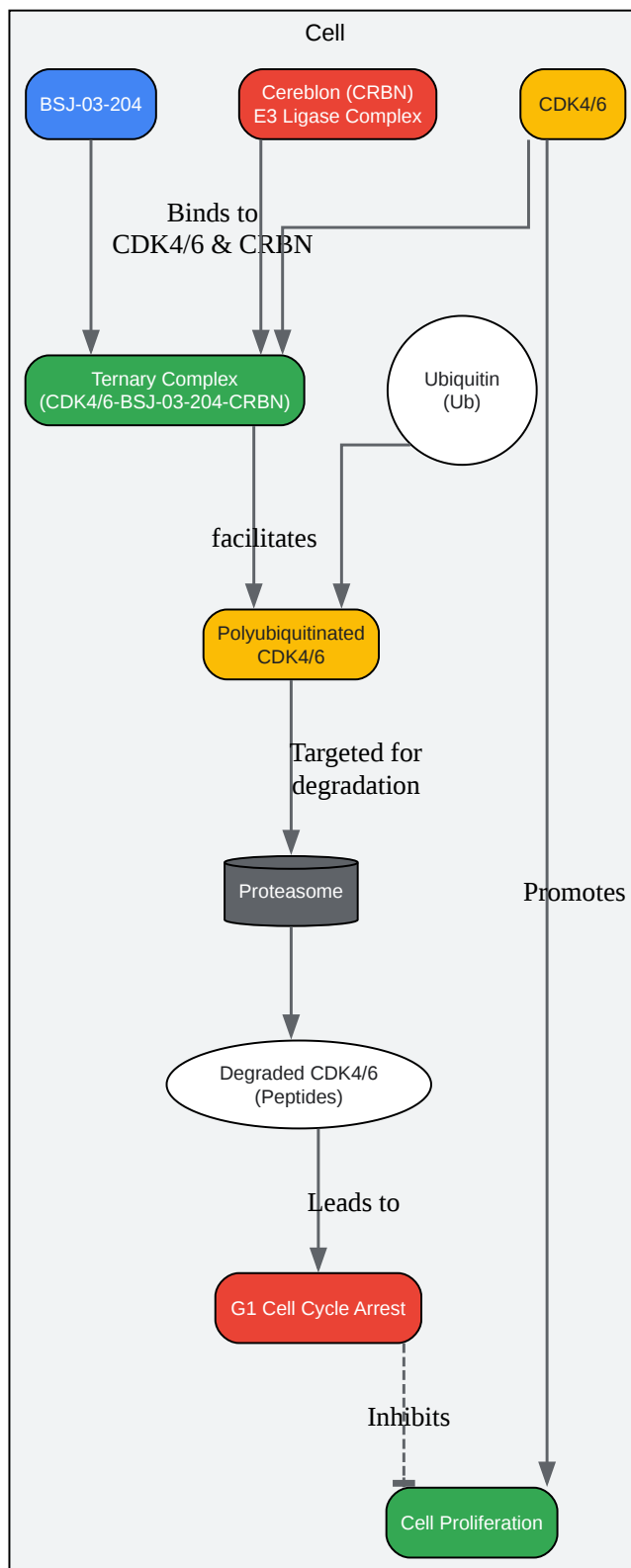
- **Equilibration:** Allow the vial containing **BSJ-03-204** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on a calibrated balance. Carefully weigh the desired amount of **BSJ-03-204** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.833 mg of **BSJ-03-204** (assuming a molecular weight of 832.9 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **BSJ-03-204** powder. For the example above, add 100 μ L of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Once fully dissolved, the stock solution is ready for use. For storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C. When stored at -80°C, the solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.^[4]

Note on Batch-Specific Molecular Weight: The molecular weight of **BSJ-03-204** may vary slightly between batches due to hydration. For the most accurate stock solution preparation, always refer to the batch-specific molecular weight provided on the product's certificate of analysis.

Visualizations

Signaling Pathway of **BSJ-03-204** Action

The following diagram illustrates the mechanism of action of **BSJ-03-204** in inducing the degradation of CDK4/6.

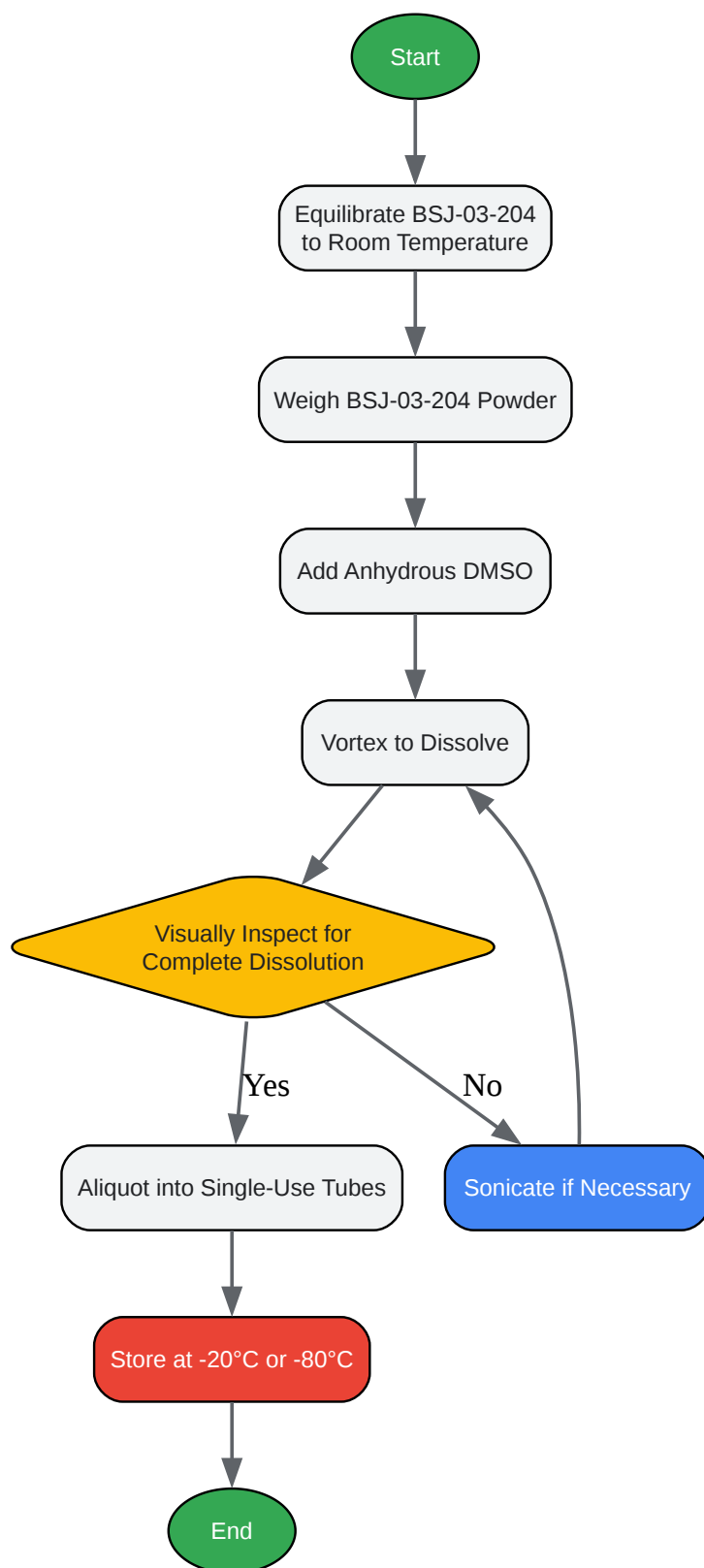


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Caption: Mechanism of **BSJ-03-204**-induced degradation of CDK4/6.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing a stock solution of **BSJ-03-204**.



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Caption: Workflow for **BSJ-03-204** stock solution preparation.

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